

Personal protective equipment for handling MRS2179 tetrasodium hydrate

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Compound of Interest

Compound Name: MRS2179 tetrasodium hydrate

Cat. No.: B15073607

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Essential Safety and Handling Guide for MRS2179 Tetrasodium Hydrate

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, operation, and disposal of **MRS2179 tetrasodium hydrate**, ensuring laboratory safety and procedural excellence.

This document provides immediate and essential safety protocols, operational instructions, and disposal plans for **MRS2179 tetrasodium hydrate**. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

While **MRS2179 tetrasodium hydrate** is shipped as a non-hazardous chemical, adherence to standard laboratory safety protocols is mandatory to minimize exposure and ensure personal safety. The following PPE is required when handling this compound:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses or Goggles	Must meet ANSI Z87.1 standards. Chemical splash goggles are recommended.	Protects eyes from potential splashes or airborne particles of the compound.
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade. Check for tears or holes before use.	Prevents direct skin contact with the chemical.
Body Protection	Laboratory Coat	Long-sleeved, knee-length.	Protects skin and personal clothing from accidental spills.
Respiratory Protection	Not generally required	A dust mask or respirator may be used if handling large quantities or if dust is generated.	Minimizes inhalation of fine particles.

Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) if available.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **MRS2179 tetrasodium hydrate** and ensuring the safety of laboratory personnel.

2.1. Handling Protocol

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing:** When weighing the solid powder, do so in a designated area, such as a chemical fume hood or a balance with a draft shield, to minimize the dispersion of dust.

- **Solution Preparation:** **MRS2179 tetrasodium hydrate** is soluble in water. When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water, even if gloves were worn. Clean and decontaminate all work surfaces and equipment.

2.2. Storage Plan

Parameter	Specification	Rationale
Short-Term Storage	0 - 4°C (days to weeks)	To maintain chemical stability for immediate use.
Long-Term Storage	-20°C (months to years)[1]	For optimal preservation of the compound's integrity over extended periods.
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months.[2]	To prevent degradation of the compound in solution. Avoid repeated freeze-thaw cycles.
Container	Tightly sealed, clearly labeled container.	To prevent contamination and ensure proper identification.
Location	Store in a dry, dark place.	To protect from moisture and light, which can degrade the compound.

Disposal Plan

Dispose of **MRS2179 tetrasodium hydrate** and any contaminated materials in accordance with local, state, and federal regulations.

3.1. Waste Categorization

- **Solid Waste:** Unused or expired **MRS2179 tetrasodium hydrate** powder should be treated as chemical waste.

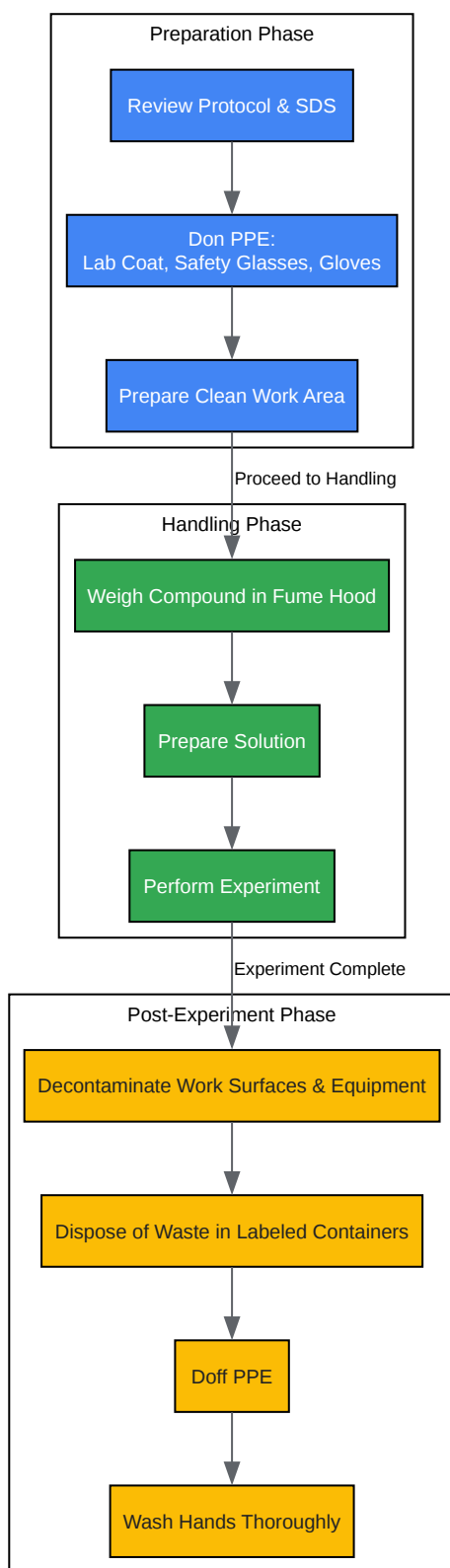
- Liquid Waste: Solutions containing **MRS2179 tetrasodium hydrate** should be collected in a designated, labeled waste container.
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, weigh boats, and pipette tips, should be disposed of as chemical waste.

3.2. Disposal Procedure

- Segregation: Do not mix chemical waste with general laboratory trash.
- Labeling: All waste containers must be clearly labeled with the contents, including the name of the chemical and any solvents used.
- Collection: Follow your institution's hazardous waste disposal procedures for collection and removal. Do not pour chemical waste down the sink.

Experimental Workflow and Safety Integration

The following diagram illustrates the integration of safety measures throughout the experimental workflow when using **MRS2179 tetrasodium hydrate**.



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Figure 1. Safe Handling Workflow for **MRS2179 Tetrasodium Hydrate**.

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References

- 1. MRS 2179 tetrasodium salt | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
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